

# Solubility and physical constants of 2,2,4-Trimethyl-1,2-dihydroquinoline

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## Compound of Interest

Compound Name: 2,2,4-Trimethyl-1,2-dihydroquinoline

Cat. No.: B116575

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An In-Depth Technical Guide to the Solubility and Physical Constants of **2,2,4-Trimethyl-1,2-dihydroquinoline**

## Introduction

**2,2,4-Trimethyl-1,2-dihydroquinoline** (TMQ), historically known as Acetone-anil, is a heterocyclic aromatic amine.<sup>[1]</sup> It is a compound of significant interest in industrial and research settings, primarily utilized as an antioxidant and stabilizer in rubber and some plastics.<sup>[2]</sup> The commercial product is often a complex mixture of oligomers, including dimers, trimers, and tetramers, which contributes to its low volatility and effectiveness as a long-term heat-protection agent.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the solubility and physical constants of **2,2,4-trimethyl-1,2-dihydroquinoline**, intended for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

The physical and chemical properties of **2,2,4-trimethyl-1,2-dihydroquinoline** can vary slightly depending on whether it is in its monomeric or polymeric form. The following tables summarize the key quantitative data available for both forms.

Table 1: Physical Constants of **2,2,4-Trimethyl-1,2-dihydroquinoline** (Monomer)

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>15</sub> N	[2][3][4]
Molecular Weight	173.26 g/mol	[3][5][6]
Appearance	Light tan powder to dark, cloudy copper-colored or yellow liquid.[6][7]	[6][7]
Melting Point	26 - 48 °C (79 - 118 °F; 299 - 321 K)	[2][3][5]
Boiling Point	255 - 260 °C (491 - 500 °F) at 743-760 mmHg	[3][5][6]
Density	1.0109 - 1.08 g/cm <sup>3</sup> at 18-25 °C	[3][7][8]
Vapor Pressure	0.007 - 0.00715 mmHg at 25 °C	[3][9]
Refractive Index	1.5680 - 1.58241 at 18.2 °C	[3][10][11]
pKb	8.99	[3]
logP (Partition Coefficient)	2.8 - 3.52	[3]
Flash Point	101 °C (214 °F)	[5][6]

Table 2: Physical Constants of Poly(2,2,4-trimethyl-1,2-dihydroquinoline)

Property	Value	Source
Molecular Formula	(C <sub>12</sub> H <sub>15</sub> N) <sub>n</sub>	[12]
Appearance	Yellowish to amber pellets, powder, or flakes.[13]	[13]
Melting Point	72 - 94 °C (162 - 201 °F)	[14]
Boiling Point	> 315 °C (> 599 °F) at 760 mmHg	[14][15]
Density	1.09 - 1.1 g/cm <sup>3</sup> at 20 °C	[12][14]
Vapor Pressure	73.5 mmHg at 50 °C (122 °F)	[14]
Flash Point	204 - 243 °C (400 - 469 °F)	[12][14]

Table 3: Solubility of 2,2,4-Trimethyl-1,2-dihydroquinoline

Solvent	Solubility	Source
Water	Insoluble (<0.1 mg/mL at 20 °C)	[3][5][6]
Ethanol	Soluble	[5][12]
Acetone	Soluble	[13]
Benzene	Soluble	[13]
Chloroform	Soluble	[10][11][13][16]
Carbon Disulfide	Soluble	[13]
DMSO	Slightly Soluble	[10][11][16]
Ethyl Acetate	Slightly Soluble	[10][11][16]
Petroleum Hydrocarbons	Slightly Soluble	[13]

## Experimental Protocols

Detailed methodologies for determining the key physical constants and solubility of **2,2,4-trimethyl-1,2-dihydroquinoline** are outlined below. These protocols are foundational and can be adapted based on specific laboratory equipment and conditions.

## Determination of Solubility

This protocol provides a qualitative assessment of a compound's solubility in various solvents, which can indicate the presence of certain functional groups.[\[17\]](#)[\[18\]](#)

Materials:

- **2,2,4-Trimethyl-1,2-dihydroquinoline** sample
- Small test tubes
- Vortex mixer or shaker
- Graduated pipettes or droppers
- Solvents: Deionized water, 5% HCl, 5% NaOH, Diethyl ether, Ethanol, Acetone

Procedure:

- Water Solubility:
  - Place approximately 25 mg of the compound into a small test tube.
  - Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition.  
[\[17\]](#)
  - Observe if the compound dissolves completely. If it is water-soluble, proceed to test its pH with litmus paper.[\[19\]](#)
- Acid and Base Solubility (for water-insoluble compounds):
  - In separate test tubes, place approximately 25 mg of the compound.
  - To one tube, add 0.75 mL of 5% HCl solution in portions, shaking after each addition.[\[17\]](#)  
Solubility in dilute acid suggests a basic functional group, such as an amine.[\[19\]](#)

- To the other tube, add 0.75 mL of 5% NaOH solution in portions, shaking after each addition. Solubility in dilute base suggests an acidic functional group.
- Organic Solvent Solubility:
  - In separate test tubes, place approximately 25 mg of the compound.
  - Add 0.75 mL of the desired organic solvent (e.g., ethanol, acetone, diethyl ether) in portions, shaking after each addition.
  - Record the compound as soluble, partially soluble, or insoluble based on visual observation.

## Determination of Melting Point

The melting point is a crucial physical property for compound identification and purity assessment.

Materials:

- Capillary tubes
- Melting point apparatus
- **2,2,4-Trimethyl-1,2-dihydroquinoline** sample (in solid/powder form)
- Mortar and pestle (if needed)

Procedure:

- Ensure the sample is dry and finely powdered. If necessary, grind the sample gently with a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 10-15 °C below the expected melting point.

- Then, decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting). The melting point is reported as this range.

## Determination of Boiling Point

The boiling point is determined for liquid samples and is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- **2,2,4-Trimethyl-1,2-dihydroquinoline** sample (in liquid form)

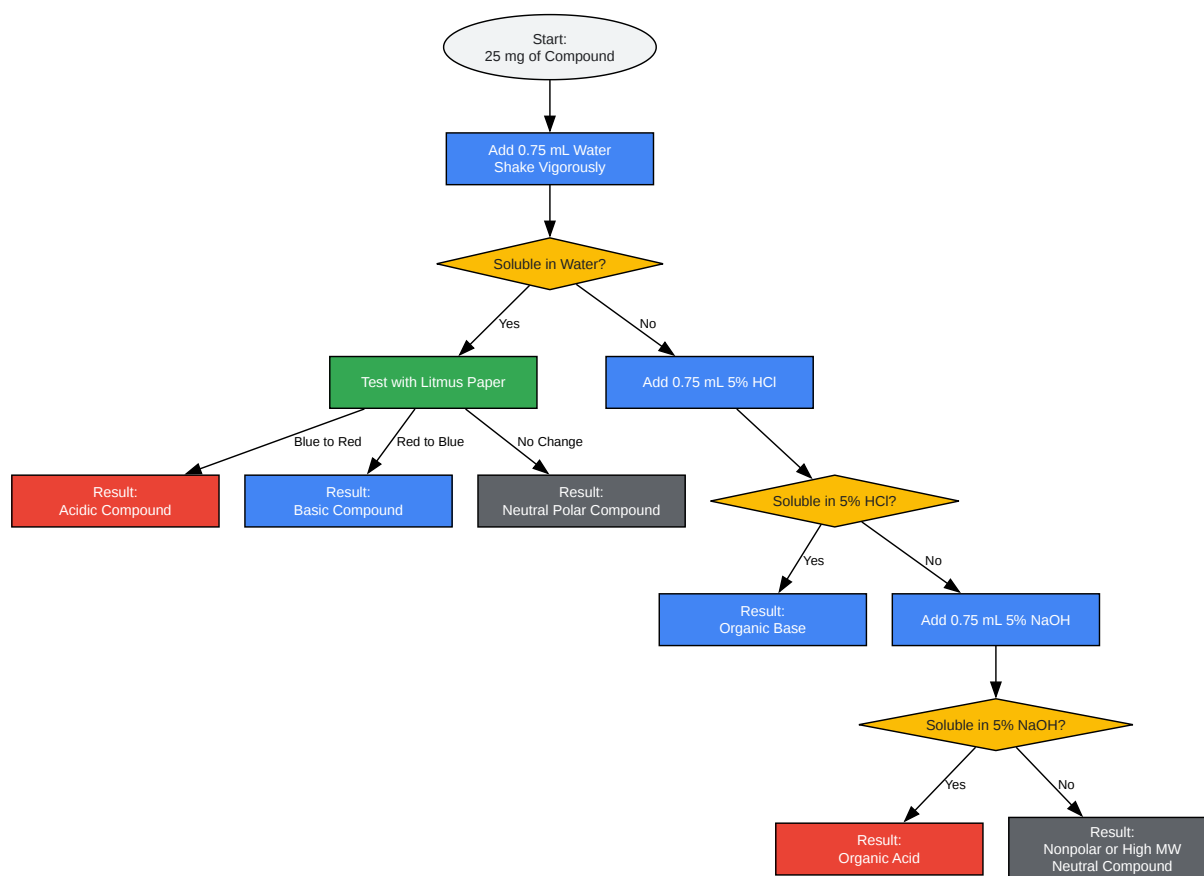
Procedure:

- Place a small amount (a few milliliters) of the liquid sample into a small test tube.
- Place a capillary tube, with its sealed end up, inside the test tube containing the liquid.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a heating bath.
- Heat the bath gradually. As the temperature rises, air will bubble out from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles emerges from the capillary tube.

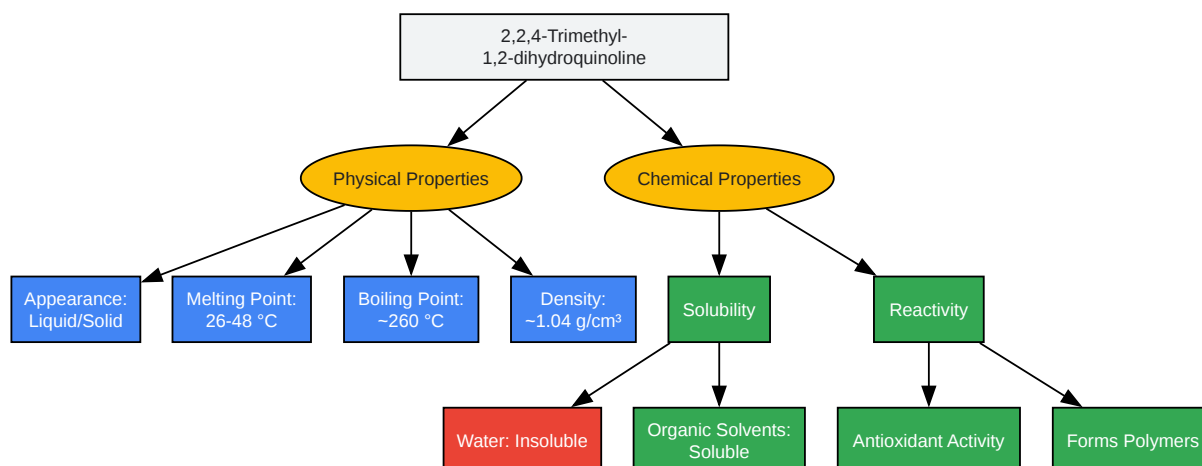
- Turn off the heat and allow the bath to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

## Visualizations

The following diagrams, created using the DOT language, illustrate key experimental workflows and conceptual relationships relevant to the study of **2,2,4-trimethyl-1,2-dihydroquinoline**.







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